

Enpp/Carbonic anhydrase-IN-2: A Technical Guide to Dual-Targeted TME Modulation

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Compound of Interest

Compound Name: *Enpp/Carbonic anhydrase-IN-2*

Cat. No.: *B12407910*

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Executive Summary

The transition from single-target therapies to polypharmacology represents a critical paradigm shift in modern oncology. **Enpp/Carbonic anhydrase-IN-2** (also designated as Compound 1i) is a highly potent, rationally designed dual inhibitor targeting both Ectonucleotide Pyrophosphatase/Phosphodiesterases (ENPPs) and Carbonic Anhydrases (CAs)[1],[2]. By simultaneously disrupting purinergic immune evasion and hypoxic pH regulation within the Tumor Microenvironment (TME), this compound induces apoptosis and exhibits robust antiproliferative activity against cancer cells while maintaining low cytotoxicity in healthy tissue[1],[3].

This whitepaper provides an in-depth technical analysis of its chemical architecture, mechanistic synergy, and the self-validating experimental protocols required for its evaluation.

Chemical Architecture and Binding Rationale

The efficacy of **Enpp/Carbonic anhydrase-IN-2** is rooted in its specific structural motifs, which dictate its pharmacokinetic properties and target engagement[4],[5].

- IUPAC Name: 4-(adamantane-1-amido)phenyl 4-fluorobenzene-1-sulfonate[6]

- CAS Number: 2883495-39-2[6]
- Chemical Formula: C₂₃H₂₄FNO₄S[4]

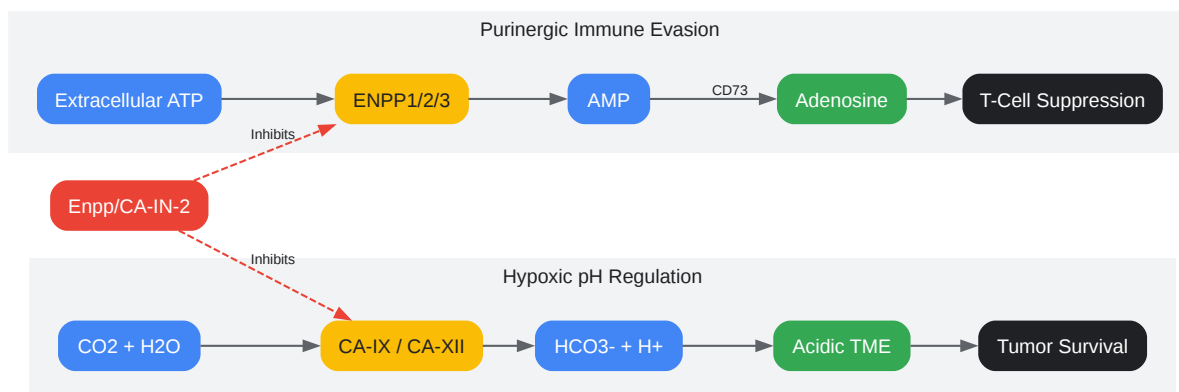
Mechanistic Causality of the Chemical Structure:

- The Adamantyl Moiety: The incorporation of the bulky, highly lipophilic adamantane ring significantly enhances the molecule's membrane permeability (LogP). More importantly, this three-dimensional aliphatic structure provides extensive van der Waals interactions, allowing the compound to anchor deeply into the hydrophobic pockets of ectonucleotidases (NPPs) [4],[7].
- The Fluorobenzenesulfonate Core: Sulfonates and sulfonamides are classic, well-documented zinc-binding pharmacophores. In the active site of Carbonic Anhydrases (which contain a catalytic Zn²⁺ ion), the sulfonate group displaces the zinc-bound water/hydroxide, effectively halting the hydration of CO₂. The para-fluoro substitution on the benzene ring increases the metabolic stability of the compound and enhances binding affinity through halogen bonding and favorable electrostatic interactions[4],[6].

Mechanistic Synergy in the Tumor Microenvironment (TME)

Solid tumors utilize two primary extracellular defense mechanisms to survive and evade the immune system. **Enpp/Carbonic anhydrase-IN-2** is engineered to sever both pathways simultaneously[Shahin et al., 2023][5].

- Purinergic Immune Evasion (The ENPP Axis): Overexpression of ENPPs (specifically NPP1 and NPP3) accelerates the breakdown of extracellular ATP into AMP. This AMP is subsequently converted to adenosine by CD73. Adenosine binds to A2A receptors on T-cells, severely suppressing their cytotoxic activity.
- Acidic Niche Formation (The CA Axis): Hypoxia-inducible factor 1-alpha (HIF-1α) upregulates CA-IX and CA-XII in oxygen-deprived tumor regions. These enzymes rapidly hydrate CO₂ to maintain intracellular pH while acidifying the extracellular space, a process that promotes metastasis and further disables immune cell function.



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Dual inhibition of purinergic immune evasion and hypoxic pH regulation by Enpp/CA-IN-2.

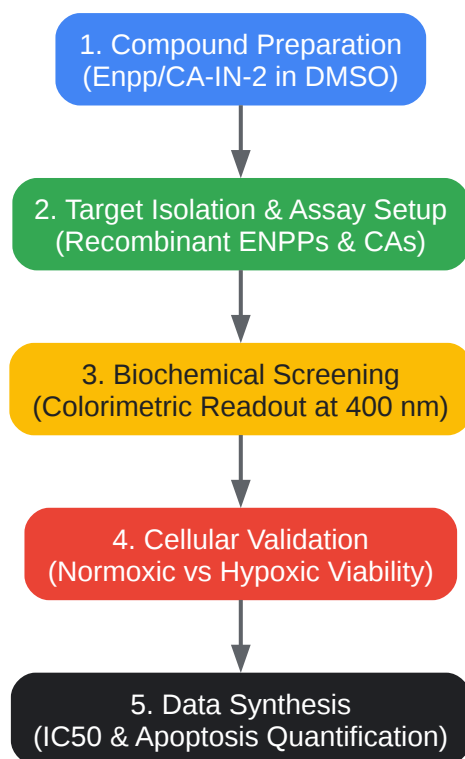
Quantitative Binding Profile

The compound demonstrates sub-micromolar to low-micromolar efficacy across its primary targets. The following data summarizes the biochemical IC₅₀ values[MedChemExpress Data] [1],[3]:

Target Enzyme	IC ₅₀ Value (μM)	Primary Biological Role in Oncology
CA-IX	0.33	Hypoxic pH regulation; Extracellular acidification; Metastasis
CA-XII	0.68	pH homeostasis; Tumor survival in hypoxic niches
NPP3	0.74	Purinergic signaling modulation; Immune evasion
NPP2(Autotaxin)	1.07	Lysophosphatidic acid (LPA) production; Cell motility
NPP1	1.13	ATP hydrolysis; Upstream driver of adenosine-mediated suppression

Self-Validating Experimental Workflows

To ensure scientific integrity and reproducibility, the evaluation of **Enpp/Carbonic anhydrase-IN-2** must utilize self-validating assay systems. A protocol is only trustworthy if it contains internal checks to prove the observed effect is strictly on-target.



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Self-validating experimental workflow for Enpp/CA-IN-2 biochemical and cellular profiling.

Protocol A: Biochemical Enzyme Inhibition Assay

Causality & Logic: To establish a self-validating biochemical system, the assay relies on the distinct enzymatic activities of the targets. ENPPs act as phosphodiesterases; thus, the hydrolysis of p-nitrophenyl thymidine 5'-monophosphate (p-Nph-5'-TMP) into p-nitrophenol provides a direct colorimetric readout. Concurrently, CAs possess esterase activity, allowing the use of 4-nitrophenyl acetate (4-NPA) as a surrogate substrate for CO₂ hydration.

- **Preparation:** Dissolve **Enpp/Carbonic anhydrase-IN-2** in anhydrous DMSO to create a 10 mM stock. Perform serial dilutions in assay buffer (Tris-HCl, pH 8.0 with 5 mM CaCl₂ and ZnCl₂ for NPPs; HEPES, pH 7.4 for CAs).
- **Enzyme Incubation:** Add recombinant hNPP1-3 or hCA-IX/XII to 96-well plates. Introduce the compound dilutions and incubate for 15 minutes at 37°C. **Self-Validation Step:** Include parallel vehicle controls (DMSO) and established reference inhibitors (e.g., Acetazolamide for CAs, Suramin for ENPPs) to validate the dynamic range.

- Substrate Addition: Add p-Nph-5'-TMP (for NPPs) or 4-NPA (for CAs) to initiate the reaction.
- Quantification: Measure the continuous release of p-nitrophenol by tracking absorbance at 400–405 nm using a microplate reader. Calculate IC₅₀ using non-linear regression analysis.

Protocol B: Hypoxia-Driven Cellular Validation

Causality & Logic: Cellular assays must differentiate between general cytotoxicity and target-specific antiproliferative effects. CA-IX is a HIF-1 α target, meaning its expression is negligible in normoxic environments but highly upregulated under hypoxia (1% O₂).

- Cell Seeding: Seed human cancer cell lines (e.g., HT-29 or MDA-MB-231) in two identical sets of 96-well plates.
- Environmental Segregation: Incubate Set A under standard normoxic conditions (21% O₂, 5% CO₂). Incubate Set B in a hypoxia chamber (1% O₂, 5% CO₂).
- Treatment: Treat both sets with varying concentrations of **Enpp/Carbonic anhydrase-IN-2** (0.1 μ M to 50 μ M) for 72 hours.
- Apoptosis & Viability Readout: Assess viability using CellTiter-Glo (ATP luminescence) and quantify apoptosis via Annexin V/PI flow cytometry.
- Self-Validation Analysis: Compare the IC₅₀ curves. A significant left-shift (increased potency) in the hypoxic plate confirms that the compound's cellular efficacy is directly driven by CA-IX inhibition in the simulated TME, ruling out off-target generalized toxicity.

References

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